

Reproducibility of Gold Monoboride Monoxide (AuBO) Architectures

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Compound of Interest

Compound Name: Gold monoboride monoxide

CAS No.: 12588-90-8

Cat. No.: B12658158

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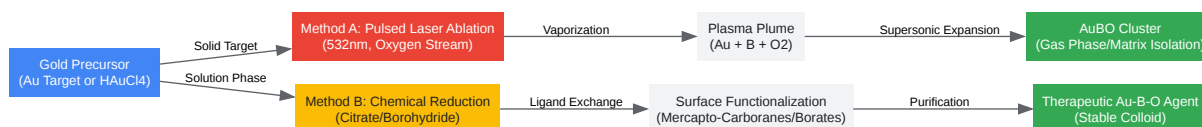
From Fundamental Clusters to BNCT Therapeutics Part 1: Strategic Synthesis Overview

The synthesis of Gold-Boron-Oxygen species is bifurcated by application:

- **Fundamental Validation (True AuBO):** Generated via Laser Ablation in the gas phase. This is the only method to produce the linear molecule for spectroscopic validation.
- **Therapeutic Application (Colloidal Au-B-O):** Generated via Ligand Exchange/Reduction. This produces stable, biocompatible gold nanoparticles functionalized with borate or carborane cages for drug delivery.

Comparative Workflow Diagram

The following diagram illustrates the divergence between fundamental characterization and therapeutic production.



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Caption: Divergent synthesis pathways for fundamental AuBO clusters (top) vs. therapeutic Au-B-O colloids (bottom).

Part 2: Method A - Gas-Phase Laser Ablation (Fundamental AuBO)

Purpose: To generate and validate the electronic structure of the linear Au-B-O unit, confirming the triple bond (

) nature which is critical for understanding gold-boron catalytic activity.

Protocol:

- Target Preparation: Compress a stoichiometric mixture of Gold (Au) powder and Boron (B) powder (isotopically enriched or for mass spec confirmation) into a rotating disk target.
- Ablation: Focus a Nd:YAG laser (532 nm, second harmonic) onto the target surface.
 - Fluence: 5–10 mJ/pulse.
 - Atmosphere: The carrier gas must be Helium seeded with 0.5% .
- Supersonic Expansion: The laser-generated plasma is entrained in the carrier gas pulse and expanded through a nozzle to cool the clusters, stabilizing the metastable AuBO species.

- Detection: Analyze via Time-of-Flight Mass Spectrometry (TOF-MS) or Photoelectron Spectroscopy (PES).

Critical Reproducibility Factors (Self-Validating System):

- Oxygen Concentration: Excess

(>1%) leads to

or gold oxides (

), degrading the AuBO signal.

- Timing Delay: The delay between the laser pulse and the carrier gas puff is the primary variable controlling cluster temperature. A shorter delay favors "hot" formation (oxides), while optimized delay favors the stable AuBO.

Part 3: Method B - Colloidal Functionalization (Therapeutic Grade)

Purpose: To synthesize stable, water-soluble gold nanocarriers with high boron content for Boron Neutron Capture Therapy (BNCT). This is the "drug development" interpretation of Gold-Boron-Oxide.

Protocol:

- Core Synthesis (Turkevich Method Modified):
 - Heat 100 mL of 1 mM
 - to boiling.
 - Add 10 mL of 38.8 mM Sodium Citrate.
 - Observation: Color shift from yellow
 - black
 - ruby red indicates formation of ~13nm AuNPs.

- Boron Functionalization (Ligand Exchange):
 - Prepare a solution of Mercapto-closo-dodecaborate () or a Carborane-thiol derivative. The thiol (-SH) group is essential for binding to Gold.
 - Add the Boron-thiol solution to the AuNP colloid under vigorous stirring (Ratio: 1000:1 Thiol:Au).
 - Incubate for 12–24 hours at room temperature.
- Purification:
 - Centrifuge at 12,000 rpm for 30 mins.
 - Resuspend in PBS (Phosphate Buffered Saline). Repeat 3x to remove unbound boron species.

Critical Reproducibility Factors:

- Ligand Density: Use Inductively Coupled Plasma Mass Spectrometry (ICP-MS) to measure the B/Au ratio. A reproducible therapeutic batch should yield ~1000 boron atoms per nanoparticle.
- Colloidal Stability: If the Zeta Potential drops below -30mV during exchange, the particles will aggregate. Maintain pH > 7 to keep borate groups ionized and repulsive.

Part 4: Performance Comparison & Data

The following table contrasts the "Fundamental" AuBO with the "Applied" Au-B-O agent.

Feature	Method A: Laser Ablation (AuBO Cluster)	Method B: Colloidal Functionalization (BNCT Agent)
State of Matter	Gas Phase / Matrix Isolated	Solid / Colloidal Suspension
Stability	Microseconds (unless trapped in Argon matrix)	Months (at 4°C in PBS)
Stoichiometry	Precise 1:1:1 (Au:B:O)	Variable (~1 Au : 1000 B)
Yield	Nanograms (Spectroscopic only)	Grams (Scalable for clinical trials)
Primary Use	Validating Au-B bonding theory	Tumor targeting (BNCT)
Key Validation	Mass Spec Peak @ 224 amu ()	ICP-MS Boron Quantification

Mechanism of Action (Therapeutic)

The therapeutic utility relies on the Boron Neutron Capture reaction, facilitated by the gold carrier.



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Caption: The AuNP acts as a Trojan horse, delivering high concentrations of Boron-10 to the tumor for activation by neutron irradiation.

Part 5: References

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- [2. Gold Nanoparticles as Boron Carriers for Boron Neutron Capture Therapy: Synthesis, Radiolabelling and In Vivo Evaluation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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